

An In-depth Technical Guide to the Physicochemical Properties of Potassium Dicyanoaurate(I)

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Compound of Interest

Compound Name: *Dicyanoaurate ion*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of potassium dicyanoaurate(I) ($\text{K}[\text{Au}(\text{CN})_2]$). The information is curated for researchers, scientists, and professionals in drug development who utilize or study this compound. This document includes quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways.

Physicochemical Properties

Potassium dicyanoaurate(I) is a white, crystalline solid at room temperature.^[1] It is a key compound in gold electroplating and serves as a precursor in the synthesis of other gold compounds, including gold nanoparticles for biomedical applications.^{[2][3]}

Quantitative Data

The following table summarizes the key quantitative physicochemical properties of potassium dicyanoaurate(I).

Property	Value	Reference(s)
Chemical Formula	$\text{K[Au(CN)}_2\text{]}$	[4]
Molecular Weight	288.10 g/mol	[4]
Density	3.45 g/mL at 25 °C	[2]
Appearance	White crystalline powder	[1]
Solubility in Water	140 g/L	[1]
Solubility in Other Solvents	Slightly soluble in ethanol; insoluble in ethyl ether and acetone.	[5]
Decomposition Temperature	Decomposes above 383 °C	[6]
Stability	Stable under recommended storage conditions. Incompatible with strong acids and strong oxidizing agents.	[5]

Experimental Protocols

This section details the methodologies for the synthesis of potassium dicyanoaurate(I) and the determination of its key physicochemical properties.

Laboratory Synthesis of Potassium Dicyanoaurate(I)

This protocol describes a laboratory-scale synthesis of potassium dicyanoaurate(I) from gold powder. This method relies on the oxidation of gold in the presence of potassium cyanide.

Materials:

- Gold powder (Au)
- Potassium cyanide (KCN)
- Hydrogen peroxide (H_2O_2) (30% solution)

- Deionized water
- Reaction vessel with stirring and heating capabilities
- Filtration apparatus
- Crystallization dish

Procedure:

- Add a known mass of gold powder and a proportional amount of deionized water to the reaction vessel.
- Heat the mixture to between 50-80°C with continuous stirring.
- Slowly and simultaneously add a solution of potassium cyanide and a dilute solution of hydrogen peroxide to the reaction vessel. The addition rate should be controlled to maintain a steady reaction.
- Monitor the reaction until all the gold powder has dissolved, resulting in a clear, colorless solution of potassium aurous cyanide.
- Filter the hot solution to remove any unreacted starting material or impurities.
- Allow the filtrate to cool slowly in a crystallization dish to form crystals of potassium dicyanoaurate(I).
- Collect the crystals by filtration, wash with a small amount of cold deionized water, and dry under vacuum.

Safety Precaution: This synthesis involves highly toxic potassium cyanide and should be performed in a well-ventilated fume hood by trained personnel wearing appropriate personal protective equipment.

Determination of Density by Gas Pycnometry

The density of potassium dicyanoaurate(I) can be accurately determined using a gas pycnometer, which measures the volume of the solid by gas displacement. Helium is the

preferred gas due to its small atomic size and inert nature.

Apparatus:

- Gas pycnometer
- Analytical balance
- Sample cell

Procedure:

- Calibrate the gas pycnometer according to the manufacturer's instructions.
- Accurately weigh a sample of dry potassium dicyanoaurate(I) powder using an analytical balance.
- Place the weighed sample into the sample cell of the gas pycnometer.
- Seal the sample cell and purge the system with helium gas to remove any adsorbed moisture or air from the sample surface.
- Following the instrument's operating procedure, allow helium gas to fill the reference chamber to a set pressure.
- Open the valve to the sample chamber, allowing the gas to expand and fill the voids around the sample.
- The instrument measures the pressure difference and, based on the known volumes of the chambers, calculates the volume of the sample.
- The density is then calculated by dividing the mass of the sample by its measured volume.

Determination of Aqueous Solubility

This protocol outlines a method for determining the solubility of potassium dicyanoaurate(I) in water at a specific temperature.

Materials:

- Potassium dicyanoaurate(I)
- Deionized water
- Constant temperature water bath
- Stirring plate and stir bar
- Filtration apparatus (e.g., syringe filter)
- Analytical balance
- Evaporating dish

Procedure:

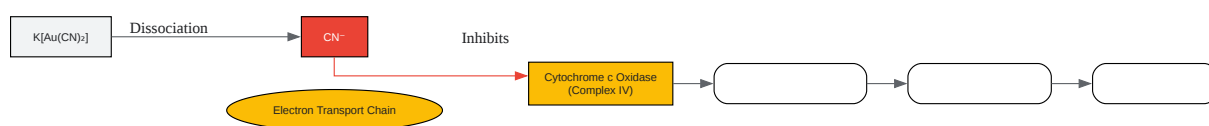
- Prepare a supersaturated solution of potassium dicyanoaurate(I) in deionized water in a sealed flask.
- Place the flask in a constant temperature water bath set to the desired temperature (e.g., 25 °C) and stir vigorously for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- After equilibration, stop stirring and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant using a pre-warmed syringe and filter it to remove any suspended particles.
- Accurately weigh a clean, dry evaporating dish.
- Transfer the filtered solution to the evaporating dish and reweigh to determine the mass of the solution.
- Carefully evaporate the water from the solution in a drying oven until a constant weight of the dry potassium dicyanoaurate(I) is achieved.
- The solubility is calculated as the mass of the dissolved solid per volume or mass of the solvent.

Biological Interactions and Signaling Pathways

Potassium dicyanoaurate(I) exhibits significant biological activity, primarily due to its dissociation into potassium ions, gold(I) ions, and cyanide ions in aqueous environments.

Mechanism of Cyanide Toxicity

The acute toxicity of potassium dicyanoaurate(I) is predominantly attributed to the cyanide ion (CN^-). Cyanide is a potent inhibitor of cellular respiration.



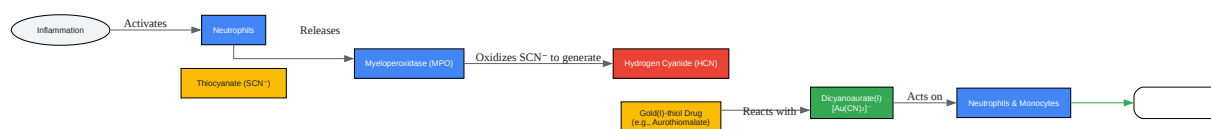
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Caption: Mechanism of cyanide toxicity via inhibition of the electron transport chain.

Cyanide binds to the ferric (Fe^{3+}) ion in cytochrome c oxidase (Complex IV) of the mitochondrial electron transport chain.[7] This binding prevents the transfer of electrons to oxygen, the final electron acceptor, thereby halting aerobic respiration and the production of ATP.[8] The cells are then unable to use oxygen, leading to histotoxic hypoxia and rapid cell death.[1]

Formation and Action in Inflammatory Responses

The dicyanoaurate(I) anion, $[\text{Au}(\text{CN})_2]^-$, is a pharmacologically active metabolite of gold(I)-based anti-rheumatic drugs like aurothiomalate.[2][6] It is formed at sites of inflammation through the action of myeloperoxidase (MPO), an enzyme released by activated neutrophils.[4]



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Caption: Formation of dicyanoaurate(I) at inflammatory sites and its action.

This biotransformation is considered an activation step, as the resulting aurocyanide is an effective inhibitor of the respiratory burst in neutrophils and monocytes, which contributes to its anti-inflammatory effects.[4] This pathway highlights a potential mechanism for the therapeutic action of certain gold-based drugs in inflammatory conditions such as rheumatoid arthritis.

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